

FTIR Characterization Guide: 5-Methyl-1-phenylpyrazole-3-carbohydrazide

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Compound of Interest

Compound Name: 5-Methyl-1-phenylpyrazole-3-carbohydrazide

CAS No.: 948294-15-3

Cat. No.: B1328645

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Executive Summary & Application Context

5-Methyl-1-phenylpyrazole-3-carbohydrazide (CAS: 948294-15-3) is a pyrazole derivative widely used in medicinal chemistry as a precursor for anti-inflammatory, antimicrobial, and anticancer agents.^[1] Its primary application lies in its "butterfly" structure, where the carbohydrazide moiety (-CONHNH

) acts as a versatile linker for constructing larger molecular architectures (e.g., hydrazones).

Why This Guide? In synthetic workflows, this compound is generated from its ester precursor. The critical quality control step is verifying the complete conversion of the ester group to the hydrazide group. This guide provides a comparative spectral analysis to validate this transformation, distinguishing the product from its precursor and potential byproducts.

Comparative Spectral Analysis (The "Fingerprint" of Success)

The most effective way to confirm the identity of **5-Methyl-1-phenylpyrazole-3-carbohydrazide** is to compare its FTIR spectrum against its synthetic precursor, Ethyl 5-methyl-1-phenylpyrazole-3-carboxylate.

Table 1: Critical Peak Shifts (Precursor vs. Product)

Functional Group	Vibration Mode	Precursor (Ester)	Product (Hydrazide)	Diagnostic Shift
Carbonyl (C=O)	Stretching	1728 cm ⁻¹ (Strong)	1650–1680 cm ⁻¹ (Strong)	Red Shift (~60 cm ⁻¹): Ester C=O converts to Amide I C=O.
Amine (NH/NH ₂)	Stretching	Absent	3100–3450 cm ⁻¹ (Doublet/Broad)	Appearance: Distinct -NH-NH ₂ bands appear.
C-O-C	Stretching	1000–1300 cm ⁻¹ (Strong)	Absent/Weak	Disappearance: Ester linkage is cleaved.
C=N (Pyrazole)	Ring Stretch	~1590 cm ⁻¹	1590–1620 cm ⁻¹	Remains relatively stable; confirms ring integrity.
N-N	Stretching	N/A	1020–1050 cm ⁻¹	Appearance: Characteristic of hydrazide linkage.

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Analyst Note: The disappearance of the sharp ester peak at 1728 cm⁻¹ is the primary indicator of reaction completion. If this peak remains, the product is contaminated with starting material.

Detailed Vibrational Assignment

Region 1: High Frequency (3000–3500 cm^{-1})

- NH/NH₂ Stretching (3100–3450 cm^{-1}): The hydrazide group introduces significant absorption here. You will typically observe a doublet or a broadened band corresponding to the asymmetric and symmetric stretching of the terminal primary amine (-NHH) and the secondary amine (-NH-).
 - Interference: Water (moisture) can broaden this region. Ensure the sample is dried thoroughly (KBr pellet or ATR crystal).
- Aromatic C-H (3050–3100 cm^{-1}): Weak, sharp peaks attributable to the 1-phenyl ring.
- Aliphatic C-H (2900–2980 cm^{-1}): Stretching vibrations from the 5-methyl group.

Region 2: The Double Bond Region (1500–1750 cm^{-1})

- Amide I (C=O) (1650–1680 cm^{-1}): The carbonyl carbon is now part of a hydrazide. Resonance with the adjacent nitrogen lowers the bond order compared to the ester, shifting the peak to a lower wavenumber.
- Amide II (N-H Bending) (~1540 cm^{-1}): Often coupled with C-N stretching; appears as a medium-intensity band.
- C=N and C=C (Ring) (1590–1610 cm^{-1}): Characteristic "breathing" modes of the pyrazole and phenyl rings. The conjugation between the N1-phenyl and the pyrazole ring intensifies these bands.

Region 3: Fingerprint Region (<1500 cm^{-1})

- N-N Stretching (~1020–1050 cm^{-1}): A subtle but diagnostic peak for hydrazides.
- Out-of-Plane Bending (690–760 cm^{-1}): Strong bands indicative of the monosubstituted phenyl ring at the N1 position. Typically, two peaks appear here (one ~690 cm^{-1} , one ~750 cm^{-1}).

Experimental Protocol: Synthesis & Verification

Objective: Synthesize **5-Methyl-1-phenylpyrazole-3-carbohydrazide** and validate using FTIR.

Step 1: Synthesis Workflow

- **Reactants:** Dissolve Ethyl 5-methyl-1-phenylpyrazole-3-carboxylate (10 mmol) in Ethanol (30 mL).
- **Reagent:** Add Hydrazine Hydrate (99%, 50 mmol) dropwise. Excess hydrazine drives the equilibrium.
- **Reaction:** Reflux at 80°C for 4–6 hours. Monitor by TLC (Ethyl acetate/Hexane).
- **Workup:** Cool to room temperature. The hydrazide typically precipitates as a white/off-white solid. Filter and wash with cold ethanol.

Step 2: FTIR Measurement Protocol

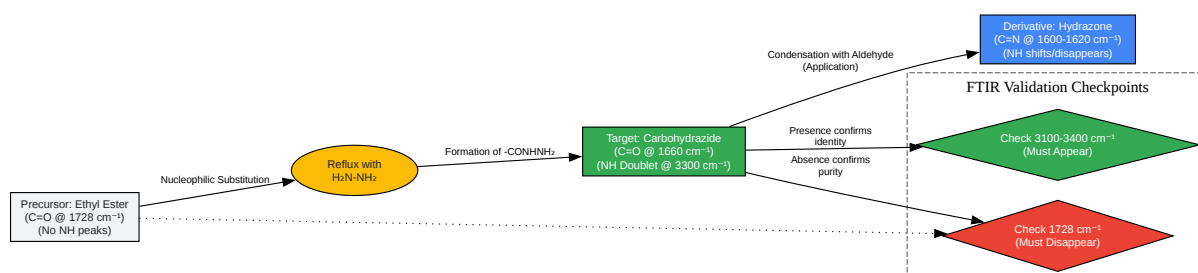
- **Technique:** ATR (Attenuated Total Reflectance) is preferred for solid powders.
- **Background:** Collect air background (32 scans).
- **Sample:** Place ~5 mg of dried product on the Diamond/ZnSe crystal. Apply high pressure clamp.
- **Parameters:** Resolution: 4 cm^{-1} ; Scans: 16–32; Range: 4000–450 cm^{-1} .

Step 3: Decision Logic (Self-Validating)

- **Pass:** Strong peak at ~1660 cm^{-1} , doublet at ~3300 cm^{-1} , NO peak at 1728 cm^{-1} .
- **Fail (Incomplete):** Peaks at both 1660 cm^{-1} and 1728 cm^{-1} . Action: Reflux longer.
- **Fail (Hydrolysis):** Broad -OH peak (2500–3300 cm^{-1}) and C=O at ~1700 cm^{-1} (Carboxylic acid formation).

Visualization: Synthesis & Spectral Logic

The following diagram illustrates the chemical transformation and the corresponding spectral shifts required for validation.



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Caption: Logical workflow for synthesis verification. The disappearance of the ester carbonyl (1728 cm⁻¹) and appearance of hydrazide amine bands (3300 cm⁻¹) are the binary pass/fail criteria.

References

- Karrouchi, K. et al. (2020). Synthesis, X-ray structure, vibrational spectroscopy... of (E)-N'-(4-(dimethylamino)benzylidene)-5-methyl-1H-pyrazole-3-carbohydrazide. Journal of Molecular Structure.
 - Context: Provides vibrational assignments for the pyrazole-3-carbohydrazide scaffold and deriv
- Kumar, R. et al. (2012). One-Pot Synthesis and Crystal Structure of Methyl 5-Hydroxy-1-phenyl-1H-pyrazole-3-carboxylate. Crystals.
 - Context: Establishes the FTIR baseline for the ester precursor (C=O
- NIST Chemistry WebBook. 1H-Pyrazole-3-carboxylic acid, 5-methyl-, ethyl ester.
 - Context: Standard reference spectrum for the ethyl ester precursor.

- PubChem. Compound Summary: 5-Methyl-1-phenyl-1H-pyrazole-3-carbohydrazide (CAS 948294-15-3).^[2]
 - Context: Verification of chemical structure and identifiers.

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Sources

- 1. biointerfaceresearch.com [biointerfaceresearch.com]
- 2. 882218-64-6|1,3-Diphenyl-1H-pyrazole-5-carbohydrazide|BLD Pharm [bldpharm.com]
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